

Validating PFI-653 Inhibitor Specificity: A Comparative Guide

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Compound of Interest

Compound Name: PFI-653

Cat. No.: B611787

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For researchers and drug development professionals, the rigorous validation of a chemical probe's specificity is paramount to ensure the reliability of experimental outcomes. This guide provides an objective comparison of the vanin 1 inhibitor, **PFI-653**, with other commercially available alternatives, supported by experimental data.

Executive Summary

PFI-653 is a potent and selective inhibitor of vanin 1 (VNN1), an ectoenzyme involved in oxidative stress and inflammation.^[1] This guide compares the on-target potency and off-target selectivity of **PFI-653** with other known vanin 1 inhibitors, including RR6, OMP-7, and BI-4122. The data presented herein demonstrates that **PFI-653** exhibits high potency for human vanin 1 and a favorable selectivity profile against a broad range of kinases and other potential off-targets.

Data Presentation

The following tables summarize the quantitative data for **PFI-653** and its alternatives.

Table 1: On-Target Potency of Vanin 1 Inhibitors (IC₅₀, nM)

Inhibitor	Human VNN1 (recombi nant)	Human VNN1 (plasma)	Mouse VNN1 (recombi nant)	Mouse VNN1 (plasma)	Rat VNN1 (serum)	Bovine VNN1 (serum)
PFI-653	6.85[2]	9.0[2]	24.5[2]	53.4[2]	-	-
RR6	540[3][4][5]	40[3][4][5]	-	-	87[3][4][5]	41[3][4][5]
OMP-7	-	38[6]	-	-	-	-
BI-4122	0.3	-	-	-	-	-

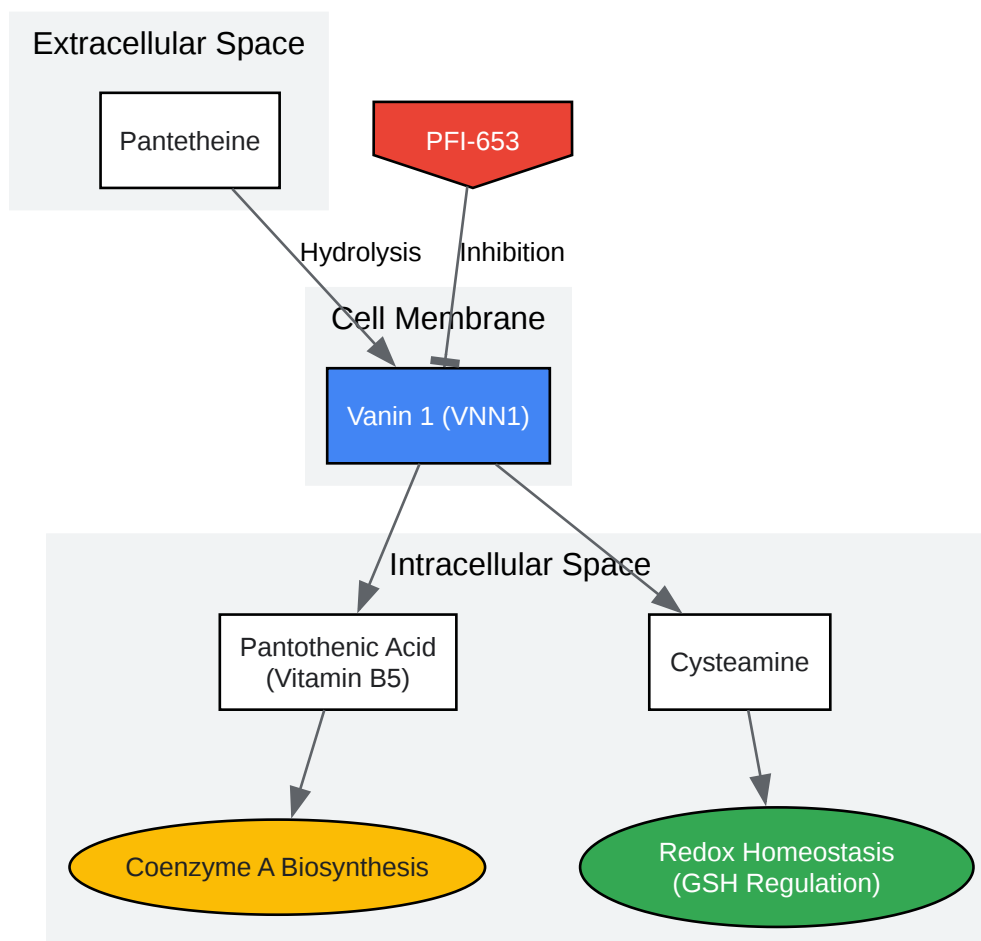
Note: BI-4122 also inhibits vanin 2 with an IC50 of 1.5 nM.[7]

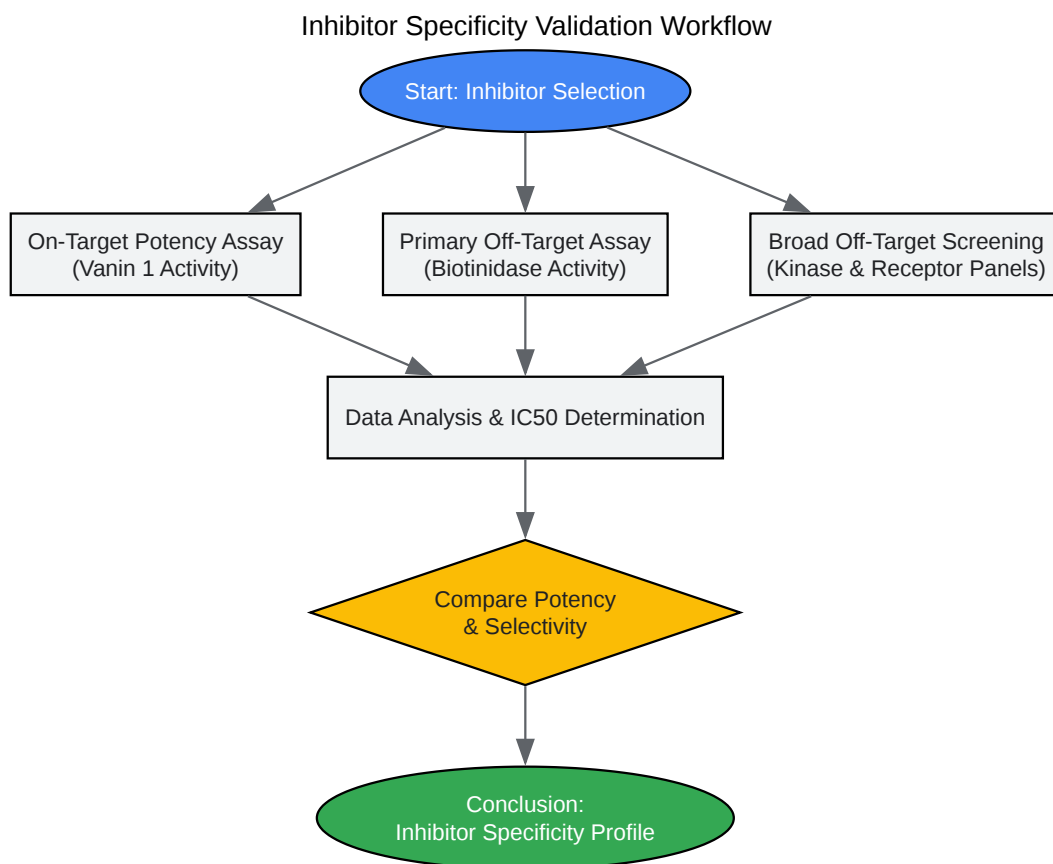
Table 2: Selectivity Profile of Vanin 1 Inhibitors

Inhibitor	Biotinidase (IC50)	Kinase Panel Screened	Other Off-Target Panels Screened	Key Off-Target Hits
PFI-653	> 50 μ M (>7000-fold selective)[1][8]	40 kinases at 1 μ M[1]	35 other targets (enzymes, receptors, ion channels) at 10 μ M[1][8]	No significant off-targets identified in the screened panels.[8]
RR6	Data not available	Data not available	Data not available	Data not available
OMP-7	Data not available	Data not available	Data not available	Data not available
BI-4122	Data not available	268 kinases at 10 μ M[9]	68 enzymes/receptors at 10 μ M[7][9]	No significant activity observed. [7][9]

Mandatory Visualization

Vanin 1 Signaling Pathway





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